

An In-depth Technical Guide to Iceane: Formula, Structure, and Synthesis

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Compound of Interest

Compound Name: Iceane

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Abstract

Iceane, a fascinating saturated polycyclic hydrocarbon, holds a unique position in structural chemistry due to its rigid, cage-like framework. This technical guide provides a comprehensive overview of **iceane**, detailing its chemical formula, molecular structure, and the foundational synthesis methodology. While the inherent structural properties of **iceane** suggest potential applications in materials science and as a scaffold in medicinal chemistry, this guide also highlights the current limitations in publicly available experimental data, particularly in the realms of detailed spectroscopic characterization and biological activity.

Core Chemical Identity

Iceane is a saturated polycyclic hydrocarbon with the chemical formula $C_{12}H_{18}$.^[1] Its systematic IUPAC name is tetracyclo[5.3.1.1^{2,6}.0^{4,9}]dodecane. The name "**iceane**" was first proposed by the chemist Louis Fieser, predating its actual synthesis, due to the resemblance of its carbon skeleton to the crystalline structure of ice (lonsdalite).^[1] It is also sometimes referred to as wurtzitane due to its structural similarity to the wurtzite crystal structure.^[1]

Molecular Structure

The structure of **iceane** is a highly symmetrical, cage-like molecule belonging to the D_{3h} point group.^[1] This rigid framework can be conceptualized in two primary ways:

- As three fused cyclohexane rings in boat conformations.[1]
- As two cyclohexane rings in chair conformations connected by three parallel axial bonds.[1]

This unique arrangement of carbon atoms results in a strain-free molecule with significant van der Waals repulsions within the cage.

Figure 1: 2D representation of the **Iceane** molecular structure.

Physicochemical Properties

The table below summarizes the key physicochemical properties of **iceane** based on available data.

Property	Value	Reference
Chemical Formula	C ₁₂ H ₁₈	[1]
Molar Mass	162.27 g/mol	[1]
Appearance	Crystalline solid	
Melting Point	325 °C (sublimes)	[1]
Boiling Point	Sublimes	[1]
Point Group	D _{3h}	[1]

Synthesis of Iceane

The first successful synthesis of **iceane** was reported by Hamon and Taylor in 1976. While the full, detailed experimental protocol is not widely accessible, the abstract of their seminal paper outlines the key synthetic strategy. The synthesis is a multi-step process involving carefully planned cyclization reactions to construct the intricate cage structure.

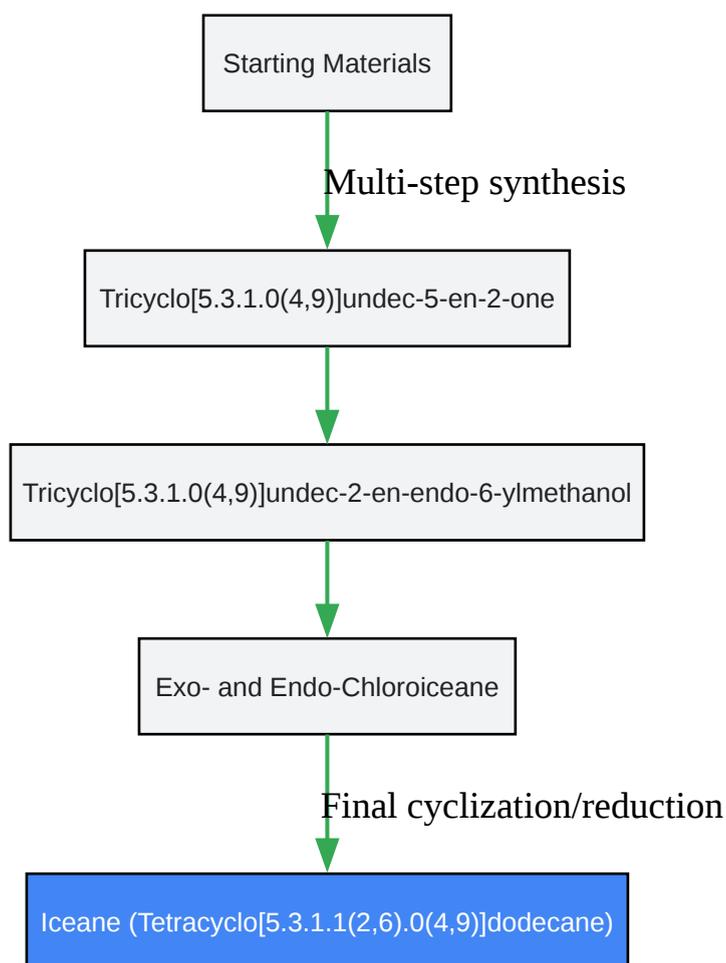
Key Intermediates

The synthesis reported by Hamon and Taylor proceeds through several key intermediate compounds:

- Tricyclo[5.3.1.0^{4,9}]undec-5-en-2-one

- Tricyclo[5.3.1.0^{4,9}]undec-2-en-endo-6-ylmethanol
- Exo- and endo-isomers of chloro**iceane**

The formation of these intermediates allows for the stepwise construction of the fused ring system, culminating in the final **iceane** structure. The separation of the exo and endo isomers of chloro**iceane** is a critical step, with one of these isomers being the direct precursor to **iceane**.



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Figure 2: Simplified workflow of the synthesis of **Iceane**.

Experimental Data and Protocols: Current Limitations

A comprehensive search of the scientific literature reveals a notable lack of detailed, publicly available experimental data for **iceane**. This presents a significant challenge for researchers seeking to build upon existing work.

Spectroscopic Data

Specific, high-resolution ^1H and ^{13}C NMR spectra for **iceane**, including chemical shifts and coupling constants, are not readily found in the public domain. While general principles of NMR spectroscopy for alkanes can be applied to predict a relatively simple spectrum due to its high symmetry, the absence of experimental data prevents a detailed analysis.

Crystallographic Data

Similarly, detailed crystallographic information for **iceane**, such as the crystal system, space group, and precise bond lengths and angles from X-ray diffraction analysis, is not widely available.

Biological Activity and Drug Development Potential

To date, there is no significant body of research detailing the biological activity of **iceane** or its derivatives. Consequently, no signaling pathways involving **iceane** have been identified, precluding the development of a corresponding diagram as requested.

The rigid, three-dimensional structure of **iceane** makes it an intriguing scaffold for the design of novel therapeutic agents. Its hydrocarbon framework could be functionalized to present pharmacophores in specific spatial orientations, potentially leading to highly selective interactions with biological targets. However, without foundational biological screening data, its potential in drug development remains speculative.

Conclusion

Iceane stands as a molecule of significant structural interest. Its synthesis represents a notable achievement in organic chemistry, and its rigid, cage-like structure offers a unique platform for further chemical exploration. However, the advancement of research into the potential applications of **iceane** is currently hampered by the limited availability of detailed experimental data, particularly spectroscopic and crystallographic information, and a complete absence of

studies on its biological activity. Further investigation into these areas is essential to unlock the full potential of this unique hydrocarbon.

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References

- 1. Iceane - Wikipedia [en.wikipedia.org]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com